

Technical Guide: Physicochemical Properties of 1-Boc-3-methoxyazetidine

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Compound of Interest

Compound Name: 1-Boc-3-(methoxy)azetidine

Cat. No.: B1322773

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Introduction

1-Boc-3-methoxyazetidine (tert-butyl 3-methoxyazetidine-1-carboxylate) is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry and drug discovery. Its rigid four-membered azetidine core, combined with the protective tert-butyloxycarbonyl (Boc) group and the methoxy functional group, makes it a versatile scaffold for the synthesis of more complex molecules with potential therapeutic applications. This technical guide provides a comprehensive overview of the known physicochemical properties of 1-Boc-3-methoxyazetidine, details relevant experimental protocols, and explores its role as a structural motif in compounds targeting significant signaling pathways.

Core Physicochemical Properties

Quantitative data for 1-Boc-3-methoxyazetidine is limited, with some properties currently available only as computational predictions. The following tables summarize the available data.

Identifier	Value	Source
CAS Number	429669-07-8	Chemical Abstracts Service
Molecular Formula	C ₉ H ₁₇ NO ₃	---
Molecular Weight	187.24 g/mol	Biosynth[1]
Appearance	Colorless oil	---

Property	Value	Type	Source
Boiling Point	358.8 ± 42.0 °C at 760 mmHg	Predicted	Chem-Space[2]
Density	1.06 ± 0.1 g/cm ³	Predicted	ChemBK[3]
Melting Point	Not available	---	---
Solubility	No experimental data available. Likely soluble in common organic solvents such as methanol, ethanol, DMSO, and ethyl acetate.	Inferred	---

Spectroscopic Data

The identity of 1-Boc-3-methoxyazetidine can be confirmed by its ¹H NMR spectrum.

Technique	Data	Source
¹ H NMR	Spectrum available	ChemicalBook[4]

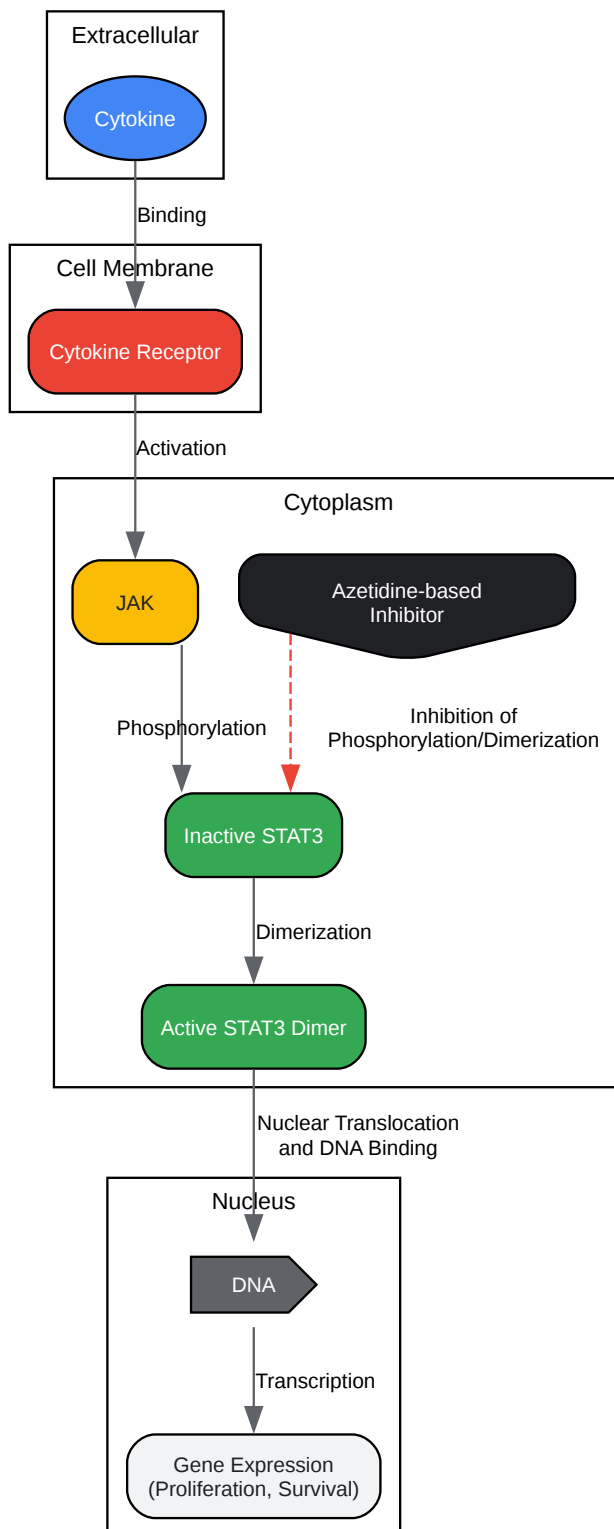
Role in Drug Discovery and Signaling Pathways

While 1-Boc-3-methoxyazetidine is primarily a synthetic intermediate, the azetidine scaffold it contains is a key feature in a variety of pharmacologically active compounds.[5][6][7] Notably,

azetidine derivatives have been identified as potent inhibitors of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.[8][9][10][11] The STAT3 pathway is a critical mediator of gene expression involved in cell proliferation, survival, and differentiation, and its aberrant activation is a hallmark of many cancers.

The following diagram illustrates the general role of azetidine-containing compounds in the inhibition of the STAT3 signaling pathway.

General Role of Azetidine Derivatives in STAT3 Pathway Inhibition

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Caption: Inhibition of the STAT3 signaling pathway by azetidine-based compounds.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of new chemical entities are crucial for their characterization. Below are generalized methods for determining boiling point and solubility.

Determination of Boiling Point (Micro Method)

This method is suitable for small quantities of a liquid sample.

Apparatus:

- Thiele tube or melting point apparatus
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing the heating oil.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is carefully adjusted to maintain a steady stream of bubbles.

- The heat is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Determination of Solubility (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a specific solvent.

Apparatus:

- Analytical balance
- Vials with screw caps
- Shaker or vortex mixer
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- An excess amount of the solid compound is added to a vial containing a known volume of the solvent of interest (e.g., water, buffer, organic solvent).
- The vial is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, the suspension is allowed to stand to allow the undissolved solid to settle.
- A sample of the supernatant is carefully removed and clarified by centrifugation or filtration to remove any undissolved particles.
- The concentration of the dissolved compound in the clear supernatant is then determined using a suitable analytical method, such as HPLC or UV-Vis spectrophotometry, against a

standard curve of known concentrations.

- The determined concentration represents the solubility of the compound in that solvent at that temperature.

Conclusion

1-Boc-3-methoxyazetidine is a key synthetic intermediate whose rigid azetidine core is of significant interest in modern drug design, particularly for the development of inhibitors of critical signaling pathways such as STAT3. While comprehensive experimental data on its physicochemical properties are not yet widely available, this guide provides the most current information and outlines standard methodologies for its characterization. Further research into the experimental determination of its properties will be beneficial for its broader application in the development of novel therapeutics.

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